

Essential Safety and Disposal Procedures for OICR-41103

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Disclaimer: This document provides guidance on the proper disposal of **OICR-41103** based on general laboratory safety principles for potent chemical compounds. A specific Safety Data Sheet (SDS) for **OICR-41103** is not publicly available. Therefore, all procedures must be conducted in strict accordance with your institution's environmental health and safety (EHS) guidelines and after a thorough risk assessment.

OICR-41103 is a potent, selective, and cell-active small molecule chemical probe for the DCAF1 WDR domain.[1] As with many such research compounds, it is crucial to handle and dispose of it with care to minimize personnel exposure and environmental contamination.

Quantitative Data Summary

OICR-41103 has been characterized by its high potency in cellular and biochemical assays. The following table summarizes key quantitative data for this compound.



Parameter	Value	Assay	Cell Line	Source
EC50	167 nM	Cellular Thermal Shift Assay (CETSA)	NCI-H460	[2]
Negative Control (OICR-41103N) Potency	>35-fold less potent	NanoBRET assay	HEK 293T	[2]
ΔTm with DCAF1 WDR domain (20 μM)	23.0 ± 0.1 °C	Differential Scanning Fluorimetry (DSF)	N/A	[3]
ΔTm of Negative Control (20 μM)	8.8 ± 0.3 °C	Differential Scanning Fluorimetry (DSF)	N/A	[3]

Experimental Protocols

The following are summaries of key experiments used to characterize **OICR-41103**.

Cellular Thermal Shift Assay (CETSA): This assay was employed to confirm the engagement of OICR-41103 with the DCAF1 WDR domain within a cellular environment. NCI-H460 cells expressing a HiBiT-tagged DCAF1 WDR domain were treated with varying concentrations of OICR-41103. Following treatment, the cells were heated to induce thermal denaturation of proteins. The binding of OICR-41103 stabilized the DCAF1 WDR domain, making it more resistant to heat-induced denaturation. The degree of stabilization, and thus the amount of soluble protein remaining after heating, was quantified to determine the dose-dependent thermal stabilization and calculate an EC50 value.[2]

NanoBRET Target Engagement Assay: To further confirm cellular target engagement, a NanoBRET assay was utilized. HEK 293T cells were transfected with an N-terminally NL-tagged DCAF1(WD40). These cells were then treated with a fluorescently labeled DCAF1 tracer in the presence or absence of **OICR-41103**. The ability of **OICR-41103** to displace the tracer from the NL-tagged DCAF1(WD40) results in a decrease in the Bioluminescence



Resonance Energy Transfer (BRET) signal. This reduction in the NanoBRET ratio was measured in a dose-dependent manner to confirm target engagement and assess potency.[2]

Proper Disposal Procedures for OICR-41103

The following step-by-step guide outlines the recommended disposal procedures for **OICR-41103** and associated waste. These procedures are based on best practices for handling potent, non-volatile, solid chemical compounds in a research setting.

Step 1: Personal Protective Equipment (PPE) Before handling **OICR-41103** or its waste, ensure you are wearing the appropriate PPE to prevent skin and respiratory exposure.[4][5]

- Gloves: Wear two pairs of nitrile gloves.
- Eye Protection: Use chemical splash goggles or safety glasses with side shields.
- Lab Coat: A standard laboratory coat is required. For handling larger quantities or when there
 is a risk of splashing, consider a chemically resistant apron.
- Respiratory Protection: If handling the compound as a powder outside of a certified chemical fume hood, a respirator may be necessary based on your institution's risk assessment.

Step 2: Waste Segregation Proper segregation of waste is critical to ensure safe disposal.[6][7]

- Solid Waste:
 - Grossly contaminated: Unused or expired OICR-41103 powder, and any materials used to clean up spills of the solid compound (e.g., absorbent pads, weigh boats).
 - Trace contaminated: Items with minimal residual contamination, such as empty vials, pipette tips, and gloves.
- Liquid Waste:
 - Solutions containing OICR-41103 (e.g., from cell culture media, assay buffers). Segregate halogenated and non-halogenated solvent waste.[7]
- Sharps Waste:



• Needles, syringes, or any other sharp objects contaminated with **OICR-41103**.

Step 3: Waste Collection and Labeling

- Solid Waste:
 - Collect all solid waste in a dedicated, leak-proof container with a secure lid.
 - Label the container clearly with "Hazardous Waste," the full chemical name "OICR-41103,"
 and any other required information by your institution.[8]
- Liquid Waste:
 - Collect liquid waste in a compatible, sealed, and shatter-proof container.
 - Label the container with "Hazardous Waste," the full chemical name "OICR-41103," the solvent system (e.g., DMSO, aqueous buffer), and the estimated concentration.[8]
- Sharps Waste:
 - Place all contaminated sharps directly into a designated, puncture-resistant sharps container labeled for chemically contaminated sharps.[6]

Step 4: Decontamination

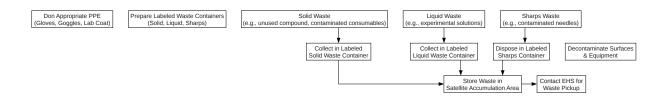
- Work Surfaces: Decontaminate all surfaces where OICR-41103 was handled. Use an appropriate cleaning agent as determined by your laboratory's standard operating procedures.
- Equipment: Clean and decontaminate any reusable equipment according to your lab's established procedures.
- Empty Vials: The first rinse of an "empty" vial that contained **OICR-41103** should be collected as hazardous liquid waste.[9] After thorough rinsing, the vial can be disposed of as regular lab glass, with the label defaced.[9]

Step 5: Storage and Disposal



- Store all waste containers in a designated and properly ventilated Satellite Accumulation
 Area (SAA) until they are collected by your institution's EHS department.[7]
- Ensure that incompatible waste streams are segregated.
- Arrange for waste pickup through your institution's EHS office. Do not dispose of OICR-41103 down the drain or in the regular trash.[8][10]

Disposal Workflow Diagram



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Caption: Logical workflow for the proper disposal of **OICR-41103**.

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